

Ethyltrimethoxysilane safety and handling in a lab setting

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Compound of Interest

Compound Name: **Ethyltrimethoxysilane**

Cat. No.: **B1346717**

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An In-depth Technical Guide to the Safe Handling of **Ethyltrimethoxysilane** in a Laboratory Setting

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for the use of **ethyltrimethoxysilane** in a laboratory environment. It is intended for professionals in research, science, and drug development who may work with this chemical.

Chemical and Physical Properties

Ethyltrimethoxysilane is an organosilicon compound used as a coupling agent, adhesion promoter, and surface modifier in various applications, including coatings and composites.^[1] It is a colorless to pale yellow liquid with a mild odor.^[1] Its reactivity, particularly its hydrolysis in the presence of moisture to form silanol groups that can condense into siloxane networks, is a key feature of its utility.^[1]

Table 1: Physical and Chemical Properties of **Ethyltrimethoxysilane**

Property	Value	Reference(s)
Chemical Formula	C5H14O3Si	[1][2][3][4]
Molecular Weight	150.25 g/mol	[2][3][4][5]
CAS Number	5314-55-6	[1][2][3][6]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Mild	[1]
Flash Point	27 °C / 80.6 °F	[2][3]
Specific Gravity	0.94	[2][3]
Boiling Point/Range	124-125°C	[7]
Water Solubility	Decomposes in contact with water	[3]
Stability	Moisture sensitive	[2][3]

Hazard Identification and Safety Precautions

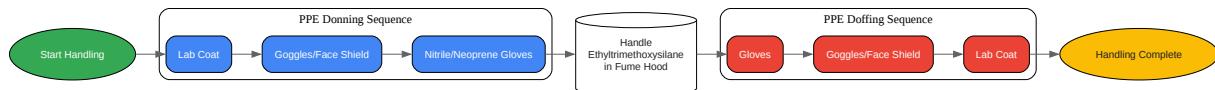
Ethyltrimethoxysilane is classified as a flammable liquid and vapor.[2][3] It can cause skin and serious eye irritation, and may cause respiratory irritation.[2][3] It is crucial to handle this chemical with appropriate safety measures to minimize risk.

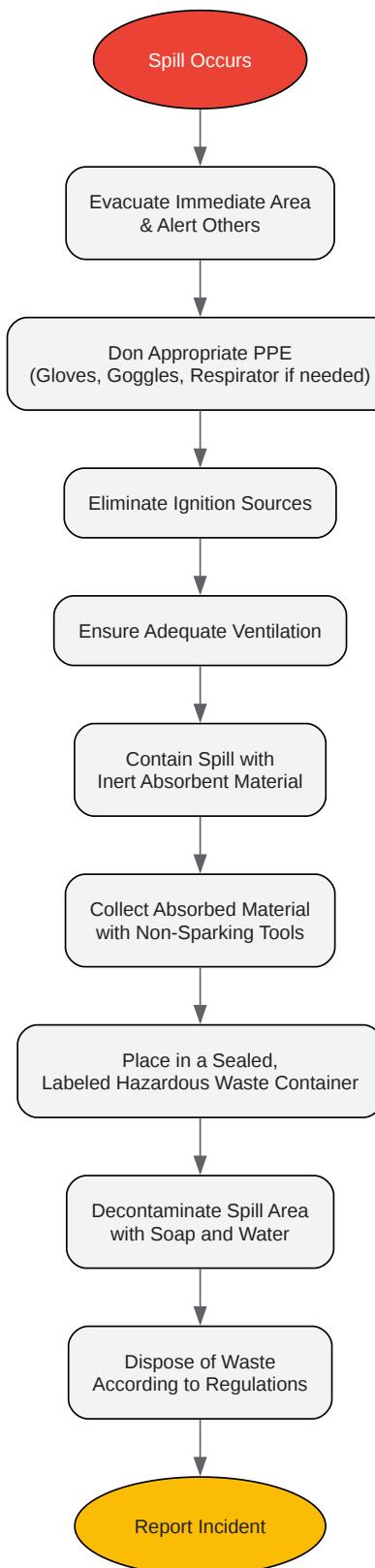
Table 2: Hazard Classification and Precautionary Statements

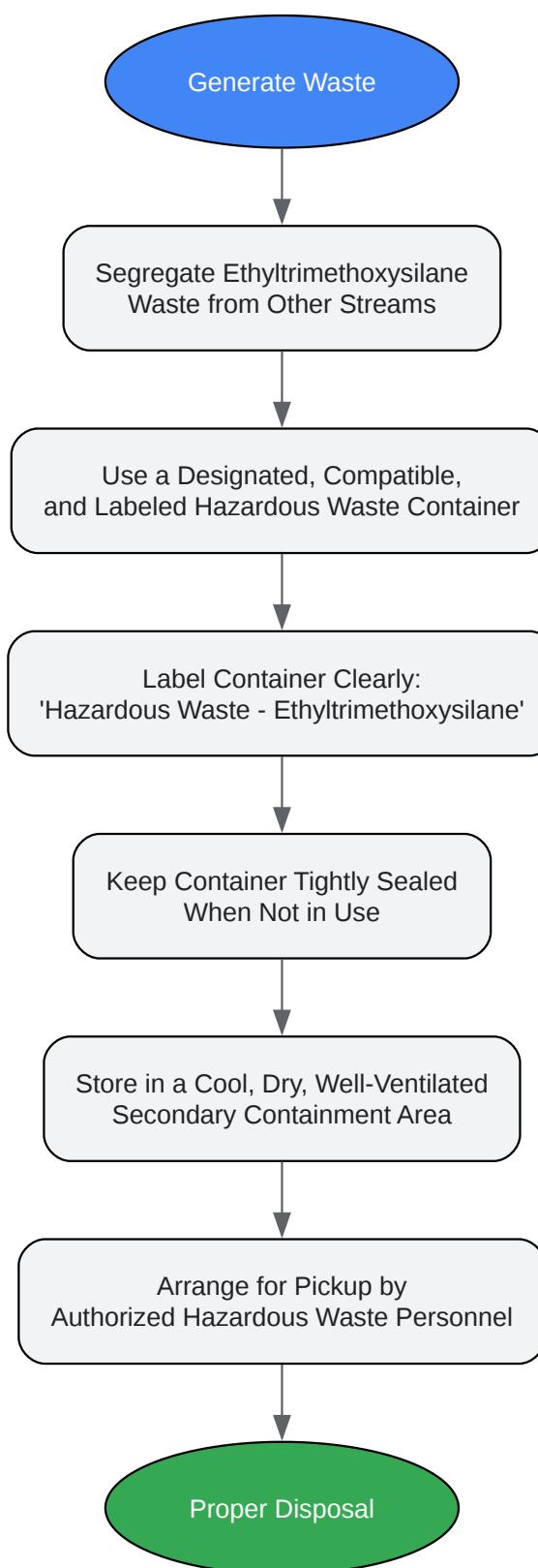
Hazard Class	GHS Category	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Reference(s)
Flammable Liquids	3	Warning	H226: Flammable liquid and vapor	P210, P233, P240, P241, P242, P243, P370+P378, P403+P235, P501	[2][3][4]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	[2][3][4]
Serious Eye Damage/Eye Irritation	2	Warning	H319: Causes serious eye irritation	P280, P305+P351+P338, P337+P313	[2][3][4]
Specific Target Organ Toxicity (Single Exposure)	3	Warning	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501	[2][3][4]

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **ethyltrimethoxysilane** to prevent exposure.







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